

7-Fluoro-2-methylquinoline safety data sheet and handling precautions

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Compound of Interest

Compound Name: 7-Fluoro-2-methylquinoline

Cat. No.: B075012

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Technical Support Center: 7-Fluoro-2-methylquinoline

This technical support center provides essential safety information, handling precautions, and troubleshooting guidance for researchers, scientists, and drug development professionals working with **7-Fluoro-2-methylquinoline**.

Troubleshooting Guide & FAQs

Q1: What are the primary hazards associated with **7-Fluoro-2-methylquinoline**?

A1: **7-Fluoro-2-methylquinoline** is classified as a hazardous substance. The primary hazards include:

- Skin Irritation: Causes skin irritation.^[1]
- Eye Irritation: Causes serious eye irritation.^[1]
- Respiratory Irritation: May cause respiratory irritation.^{[1][2]}

Q2: I accidentally got some **7-Fluoro-2-methylquinoline** powder on my gloves and a small amount on my forearm. What is the immediate first aid protocol?

A2: Immediately initiate the following first aid measures:

- Skin Contact: Wash the affected skin thoroughly with plenty of soap and water.[3][4] Remove all contaminated clothing and shoes. If skin irritation persists, seek medical attention.[4]
- Contaminated Clothing: Take off contaminated clothing and wash it before reuse.[3]

Q3: What should I do if I suspect I have inhaled dust from **7-Fluoro-2-methylquinoline**?

A3: If you inhale dust from this compound, move to an area with fresh air immediately. If you experience breathing difficulties or other symptoms, seek medical attention.[4][5]

Q4: What is the correct procedure for cleaning up a small spill of **7-Fluoro-2-methylquinoline** powder in the lab?

A4: For a small spill, follow these steps:

- Ensure Safety: Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a respirator.
- Containment: Avoid generating dust.[6][7]
- Clean-up: Carefully sweep or shovel the spilled solid into a suitable, labeled container for disposal.[4][8]
- Decontamination: Clean the spill area thoroughly.
- Disposal: Dispose of the waste as hazardous material in accordance with local regulations.[4]

Q5: How should **7-Fluoro-2-methylquinoline** be stored?

A5: Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.[4][6][8] It is recommended to keep it refrigerated.[8]

Safety Data & Physical Properties

Property	Value	Citation
Molecular Formula	C ₁₀ H ₈ FN	[2][9][10]
Molecular Weight	161.18 g/mol	[2][9]
Appearance	White to Yellow to Orange powder to crystal	
Purity	>97% or >98.0%	[2]
CAS Number	1128-74-1	[2][3][9]
Storage Temperature	Room temperature or refrigerated	[8][9]
Hazard Classifications	GHS Codes	Citation
Skin Irritation (Category 2)	H315	[1][2]
Eye Irritation (Category 2)	H319	[1][2]
Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation	H335	[1][2]

Experimental Protocols & Handling

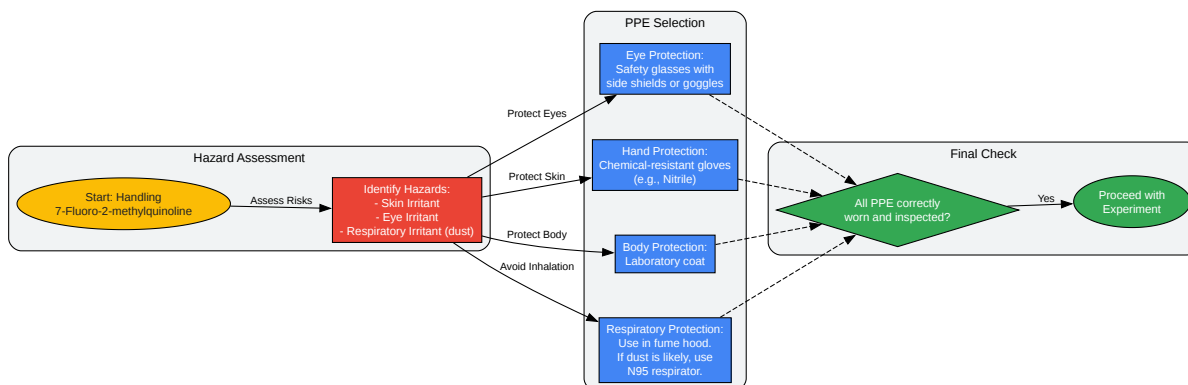
General Handling Precautions:

- Handle only in a well-ventilated area, preferably under a chemical fume hood.[7][8]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[2][4]
- Avoid contact with skin and eyes.[4][6]
- Wash hands and any exposed skin thoroughly after handling.[3]
- Do not eat, drink, or smoke when using this product.[6]

- Wear appropriate personal protective equipment (PPE).[6][8]

Personal Protective Equipment (PPE) Selection:

The following diagram outlines the decision-making process for selecting the appropriate PPE when working with **7-Fluoro-2-methylquinoline**.

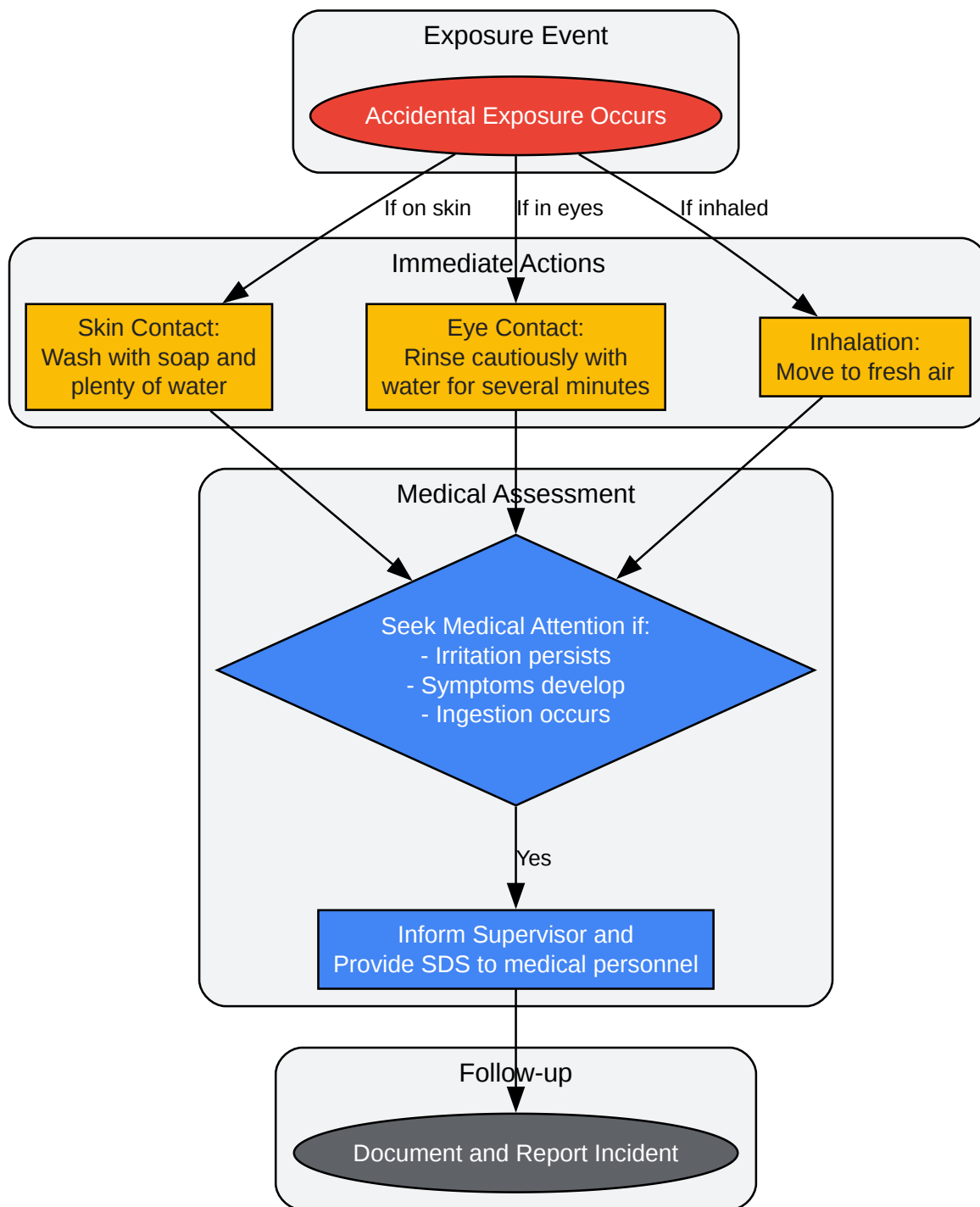


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Caption: PPE selection workflow for **7-Fluoro-2-methylquinoline**.

Emergency Response Workflow for Accidental Exposure:

This workflow outlines the immediate steps to take in case of accidental exposure to **7-Fluoro-2-methylquinoline**.



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Caption: Emergency response for accidental exposure.

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